

Technical Guide: Physical Properties of 2-Amino-3-methoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Amino-3-methoxybenzaldehyde

Cat. No.: B112917

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-3-methoxybenzaldehyde is an aromatic organic compound with the chemical formula $C_8H_9NO_2$. As a substituted benzaldehyde, it possesses amino and methoxy functional groups, making it a valuable building block in the synthesis of various pharmaceutical and chemical entities. Its physical properties are crucial for its handling, reaction optimization, and incorporation into drug development pipelines. This guide provides a comprehensive overview of the known and estimated physical properties of **2-Amino-3-methoxybenzaldehyde**, alongside relevant experimental protocols.

Core Physical Properties

Precise experimental data for **2-Amino-3-methoxybenzaldehyde** is not extensively documented in publicly available literature. However, based on data from commercial suppliers and analogous compounds, we can summarize its key physical characteristics.

Property	Value	Source/Notes
Molecular Formula	C ₈ H ₉ NO ₂	Calculated
Molecular Weight	151.16 g/mol	Calculated
CAS Number	70127-96-7	
Appearance	Likely a solid	Based on related aminobenzaldehydes
Purity	≥99%	As listed by commercial suppliers[1]
Melting Point	Not available	Data for the related 2-Amino-4-methoxybenzaldehyde is not available. 2-Hydroxy-3-methoxybenzaldehyde melts at 44 °C.[2]
Boiling Point	Not available	Data for the related 2-Amino-4-methoxybenzaldehyde is not available. 2-Hydroxy-3-methoxybenzaldehyde boils at 268 °C.[2]
Density	Not available	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc. [2]	Insoluble in water is expected for similar aromatic compounds.

Spectroscopic Data

While specific experimental spectra for **2-Amino-3-methoxybenzaldehyde** are not readily available in public databases, the expected spectral features can be inferred from the analysis of related compounds.

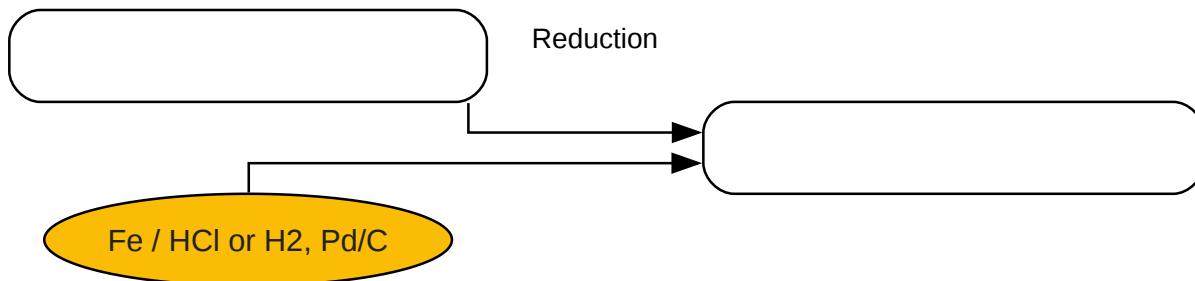
Spectroscopy	Expected Features
¹ H NMR	Signals corresponding to aldehydic, aromatic, methoxy, and amino protons.
¹³ C NMR	Signals for carbonyl carbon, aromatic carbons, and methoxy carbon.
IR Spectroscopy	Characteristic peaks for N-H stretching (amine), C=O stretching (aldehyde), C-O stretching (ether), and aromatic C-H and C=C bonds.

Experimental Protocols

Synthesis of 2-Amino-3-methoxybenzaldehyde

A plausible synthetic route for **2-Amino-3-methoxybenzaldehyde** can be adapted from patented procedures for related compounds.^[3] The synthesis generally involves the reduction of a corresponding nitrobenzaldehyde.

Reaction Scheme:



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Figure 1. Synthetic pathway to **2-Amino-3-methoxybenzaldehyde**.

Methodology:

- Preparation: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-nitro-3-methoxybenzaldehyde in a suitable solvent such as ethanol.

- Reduction: Add a reducing agent. A common method is the use of iron powder in the presence of a catalytic amount of hydrochloric acid. Alternatively, catalytic hydrogenation using hydrogen gas and a palladium-on-carbon catalyst can be employed.
- Reaction: Heat the mixture to reflux and monitor the reaction progress using thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture and filter off the solid catalyst.
- Extraction: Neutralize the filtrate and extract the product with an organic solvent like ethyl acetate.
- Purification: Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure. The crude product can be further purified by column chromatography on silica gel.

Determination of Melting Point

The melting point of a solid organic compound is a key indicator of its purity.

Methodology:

- Sample Preparation: Finely powder a small amount of dry **2-Amino-3-methoxybenzaldehyde**.
- Capillary Loading: Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Measurement: Place the capillary tube in a melting point apparatus.
- Heating: Heat the sample slowly, at a rate of 1-2 °C per minute, near the expected melting point.
- Observation: Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. The range between these two temperatures is the melting range.

Determination of Solubility

Understanding the solubility of a compound is essential for its use in various applications.

Methodology:

- Solvent Selection: Choose a range of solvents with varying polarities (e.g., water, ethanol, acetone, dichloromethane, hexane).
- Measurement: To a test tube containing a small, measured amount of the solvent (e.g., 1 mL), add a small, known quantity of **2-Amino-3-methoxybenzaldehyde** (e.g., 10 mg).
- Observation: Stir or shake the mixture at a constant temperature and observe if the solid dissolves completely.
- Quantification: If the compound dissolves, incrementally add more solute until saturation is reached. The solubility can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in mg/mL).

Logical Relationships of Physical Properties

The physical properties of **2-Amino-3-methoxybenzaldehyde** are interconnected and influence its behavior in chemical and biological systems.

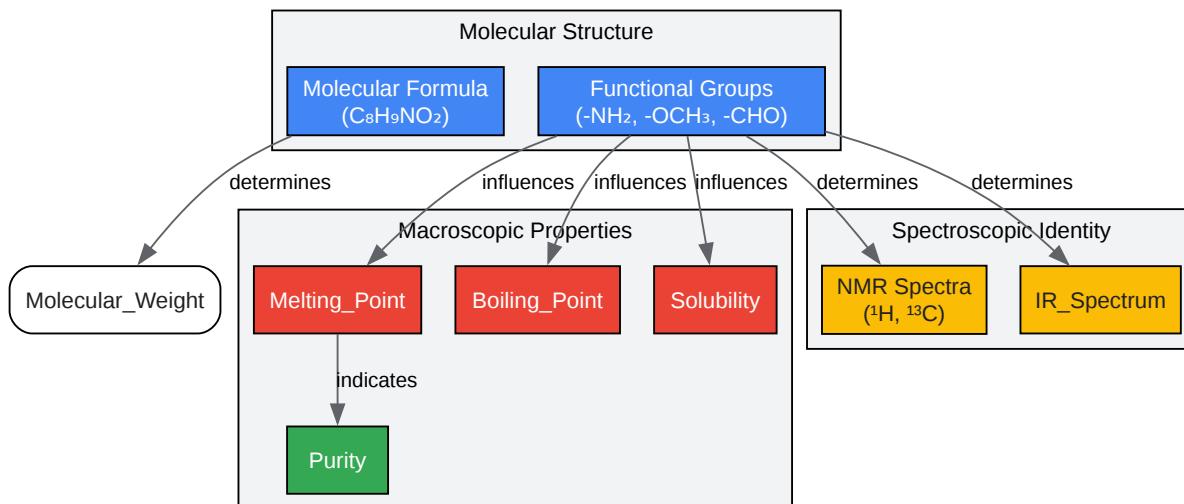
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Figure 2. Interrelation of physical and structural properties.

Conclusion

While a complete experimental dataset for the physical properties of **2-Amino-3-methoxybenzaldehyde** is not readily available in the public domain, this guide provides a foundational understanding based on available information and data from analogous compounds. For researchers and drug development professionals, it is recommended to obtain a certificate of analysis from a commercial supplier or to perform in-house characterization to ascertain the precise physical properties for any specific batch of this compound. The provided experimental protocols offer a starting point for such characterization.

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References

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2-Amino-3-methoxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112917#physical-properties-of-2-amino-3-methoxybenzaldehyde]

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